

Application Notes and Protocols: Preparation of (Z)2S,4R-Sacubitril Stock Solutions

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Compound of Interest

Compound Name: (Z)2S,4R-Sacubitril

CAS No.: 2751722-77-5

Cat. No.: B15584828

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Audience: Researchers, scientists, and drug development professionals.

Introduction

(Z)2S,4R-Sacubitril is recognized as an impurity of Sacubitril, a neprilysin inhibitor used in combination with valsartan for the treatment of heart failure.^[1] Accurate and consistent preparation of stock solutions is a critical first step for any in vitro or in vivo experiment to ensure the reliability and reproducibility of results. This document provides detailed protocols for the preparation, storage, and handling of **(Z)2S,4R-Sacubitril** stock solutions for research purposes.

Chemical and Physical Properties

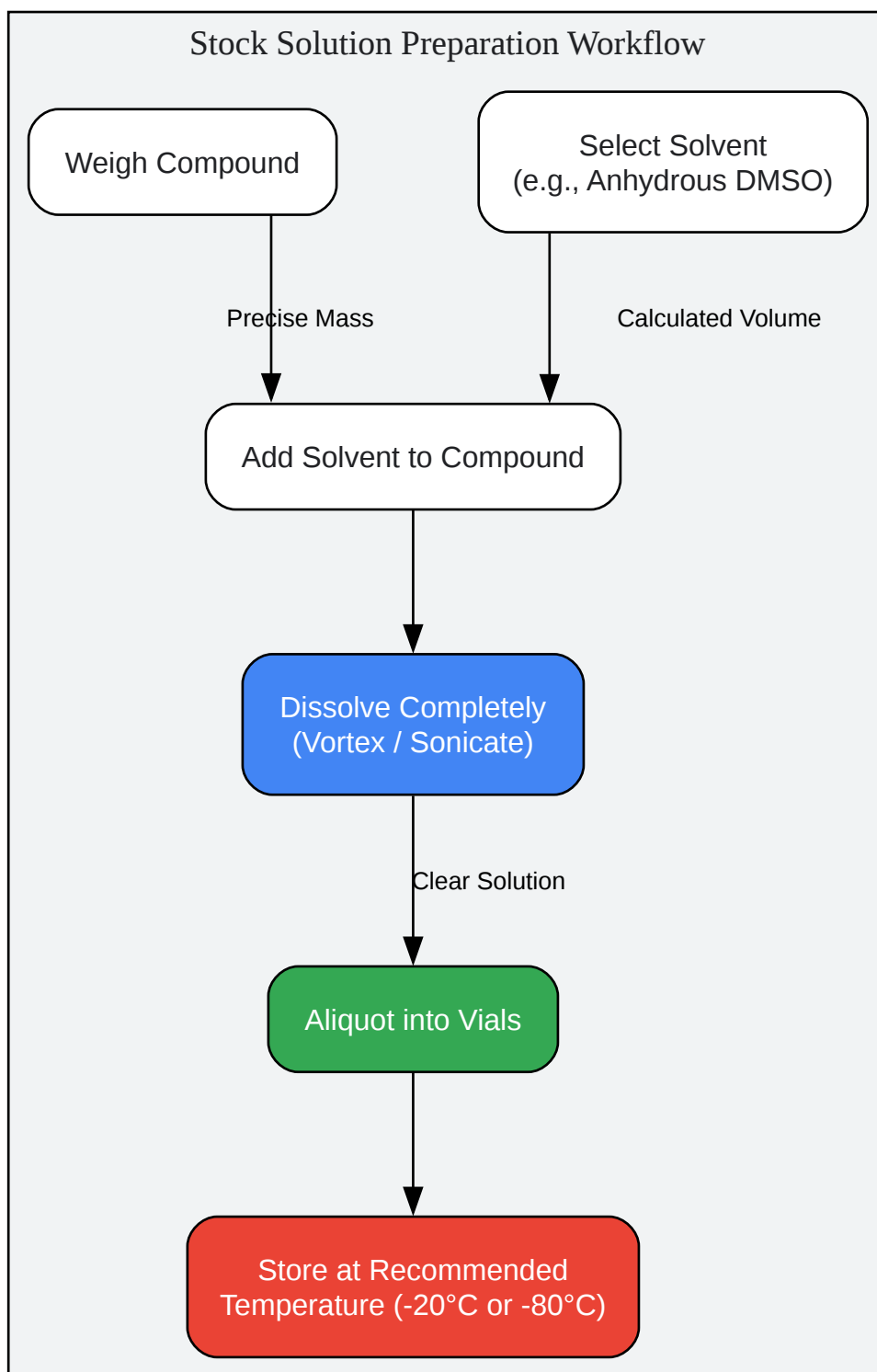
Properly preparing a stock solution begins with understanding the physicochemical properties of the compound. Key properties for **(Z)2S,4R-Sacubitril** are summarized in the table below. Note that different isomers of Sacubitril exist, and it is crucial to use the correct molecular weight and other properties corresponding to the specific compound being used.^{[2][3][4][5][6]}

Property	Value	Source(s)
Molecular Formula	C24H27NO5	[1]
Molecular Weight	409.47 g/mol	[1]
Appearance	Oil	
Solubility	DMSO: 100 mg/mL (244.22 mM)	[1]
Ethanol: Soluble (General Sacubitril)	[7]	
Water: Insoluble (General Sacubitril)	[7]	

Note: The solubility of **(Z)2S,4R-Sacubitril** in Dimethyl Sulfoxide (DMSO) can be significantly affected by moisture.[1] It is strongly recommended to use newly opened, anhydrous, or low-water content DMSO for the preparation of stock solutions.[1][7] Complete dissolution may require sonication.[1]

Experimental Workflows & Signaling Pathways

The following diagram illustrates the standard workflow for preparing a stock solution from a powdered compound.



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Caption: Workflow for preparing **(Z)2S,4R-Sacubitril** stock solution.

Experimental Protocols

4.1. Materials and Equipment

- **(Z)2S,4R-Sacubitril** (solid form)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass or polypropylene cryogenic vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

4.2. Protocol 1: Preparation of a High-Concentration (100 mg/mL) DMSO Stock Solution

This protocol is for creating a high-concentration primary stock that can be used for subsequent dilutions.

- **Preparation:** Work in a clean, dry environment. Allow the vial of **(Z)2S,4R-Sacubitril** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of the compound using an analytical balance.
- **Solvent Addition:** For every 10 mg of **(Z)2S,4R-Sacubitril**, add 100 μ L of anhydrous DMSO.
- **Dissolution:** Cap the vial securely and vortex thoroughly. If the solid does not fully dissolve, place the vial in an ultrasonic water bath for short intervals until the solution is clear.[\[1\]](#)
- **Final Check:** Visually inspect the solution to ensure there are no undissolved particulates.

4.3. Protocol 2: Preparation of Molar Stock Solutions (e.g., 10 mM)

This protocol uses the molecular weight to create a stock solution with a precise molar concentration.

- Calculation: Use the following formula to determine the required volume of solvent:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Desired Concentration (mol/L)})$
 - For a 10 mM (0.010 M) solution using 1 mg (0.001 g) of **(Z)2S,4R-Sacubitril** (MW = 409.47 g/mol):
 - $\text{Volume (L)} = 0.001 \text{ g} / (409.47 \text{ g/mol} \times 0.010 \text{ mol/L}) = 0.0002442 \text{ L} = 244.2 \text{ }\mu\text{L}$
- Procedure: a. Accurately weigh 1 mg of **(Z)2S,4R-Sacubitril** into a sterile vial. b. Carefully add 244.2 μL of anhydrous DMSO to the vial. c. Cap the vial and vortex until the solid is fully dissolved. Use sonication if necessary.

The table below provides pre-calculated solvent volumes for preparing common molar stock solutions.^[8]

Desired Concentration	Mass of Compound	Volume of DMSO to Add
1 mM	1 mg	2.4422 mL
5 mM	1 mg	0.4884 mL (488.4 μL)
10 mM	1 mg	0.2442 mL (244.2 μL)
10 mM	5 mg	1.2211 mL

4.4. Protocol 3: Preparation of Aqueous Working Solutions

Since **(Z)2S,4R-Sacubitril** is practically insoluble in water, working solutions for cell culture or other aqueous-based assays must be prepared by diluting the DMSO stock solution.

- Dilution: Perform a serial dilution of the DMSO stock solution into your final aqueous medium (e.g., cell culture media, phosphate-buffered saline).
- Solvent Concentration: Ensure the final concentration of DMSO in the working solution is minimal (typically <0.1% v/v), as DMSO can have physiological effects on experimental

systems.

- Immediate Use: Prepare aqueous working solutions fresh for each experiment and use them immediately to avoid precipitation.

Storage and Stability

Proper storage is essential to maintain the integrity of the compound.

- Solid Compound: Store the solid form of **(Z)2S,4R-Sacubitril** at -20°C for up to 3 years.
- Stock Solutions:
 - Aliquot the DMSO stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[7]
 - Store the aliquots in tightly sealed vials.
 - For long-term storage, store at -80°C for up to 2 years.[1]
 - For short-term storage, store at -20°C for up to 1 year.[1]

Safety Precautions

- Handle **(Z)2S,4R-Sacubitril** in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for the compound for complete safety and handling information.
- DMSO is a potent solvent and can facilitate the absorption of substances through the skin. Handle with care.

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